

Spectroscopic data for 8-Methoxyquinolin-3-amine hydrochloride

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 8-Methoxyquinolin-3-amine
hydrochloride

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An In-depth Technical Guide to the Spectroscopic Characterization of 8-Methoxyquinolin-3-amine hydrochloride

This guide provides a detailed overview of the spectroscopic data for **8-Methoxyquinolin-3-amine hydrochloride**, a compound of interest in medicinal chemistry and drug development. As a Senior Application Scientist, the following sections are designed to offer not just raw data, but a comprehensive understanding of how this data is acquired and interpreted for the structural elucidation and quality control of this molecule. The methodologies and interpretations presented herein are grounded in established scientific principles and supported by authoritative references.

Introduction to 8-Methoxyquinolin-3-amine hydrochloride

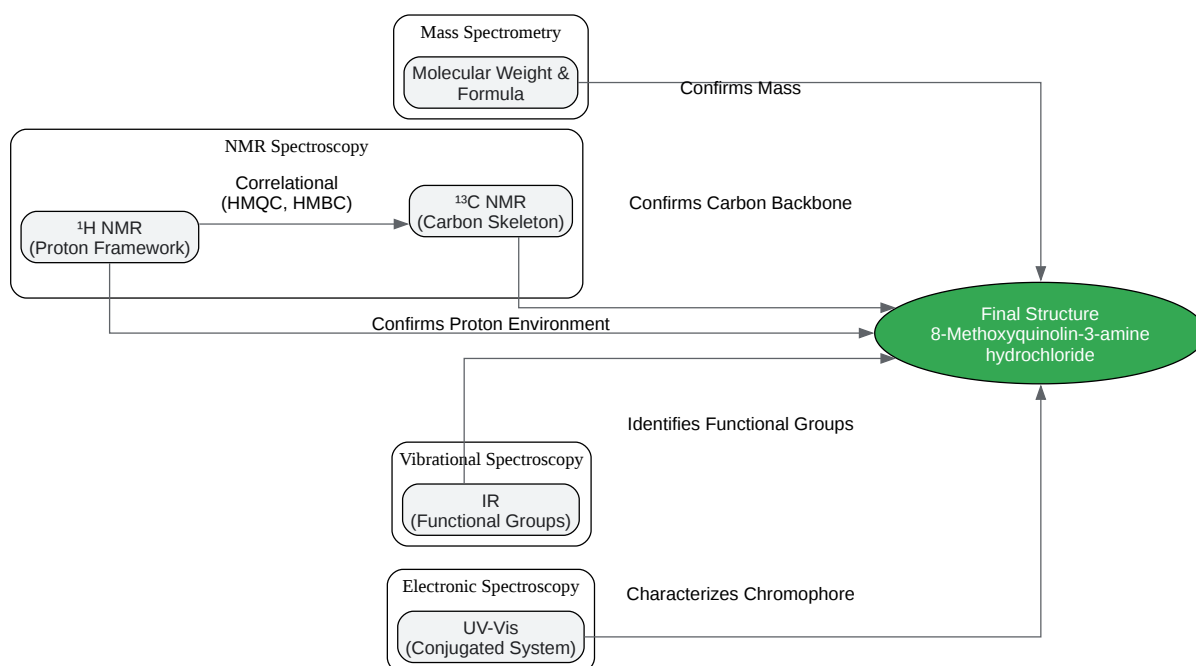
8-Methoxyquinolin-3-amine hydrochloride is a quinoline derivative. The quinoline scaffold is a key structural motif found in a wide range of biologically active compounds, including antimalarials, antibacterials, and anticancer agents.^{[1][2]} The addition of a methoxy group at the 8-position and an amine group at the 3-position, along with its formulation as a

hydrochloride salt, influences its physicochemical properties such as solubility, stability, and bioavailability, which are critical for its potential therapeutic applications.

Accurate and comprehensive spectroscopic characterization is paramount for confirming the identity, purity, and structure of such compounds in a research and development setting. This guide will delve into the expected data from core spectroscopic techniques: Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), Infrared (IR), and Ultraviolet-Visible (UV-Vis) spectroscopy.

The Integrated Spectroscopic Workflow

The structural elucidation of a molecule like **8-Methoxyquinolin-3-amine hydrochloride** is not reliant on a single technique but rather on the convergent evidence from multiple spectroscopic methods. Each technique provides a unique piece of the structural puzzle.



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Caption: Integrated workflow for the structural elucidation of **8-Methoxyquinolin-3-amine hydrochloride**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for elucidating the detailed structure of organic molecules in solution. It provides information about the number, environment, and connectivity of atoms.

¹H NMR Spectroscopy

Proton NMR (¹H NMR) provides information about the hydrogen atoms in a molecule. The chemical shift of a proton is indicative of its electronic environment, the integration gives the relative number of protons, and the multiplicity (splitting pattern) reveals the number of neighboring protons.

Expected ¹H NMR Spectrum: While specific experimental data for **8-Methoxyquinolin-3-amine hydrochloride** is not readily available in the public domain, we can predict the spectrum based on the structure and data from similar quinoline derivatives. The spectrum is expected to show distinct signals for the aromatic protons on the quinoline ring system and the methoxy group protons. The amine protons may appear as a broad singlet, and its chemical shift can be concentration and solvent dependent. The hydrochloride salt form may lead to a downfield shift of the amine protons and adjacent aromatic protons due to the positive charge on the nitrogen.

Table 1: Predicted ¹H NMR Chemical Shifts for **8-Methoxyquinolin-3-amine hydrochloride**

Proton	Predicted Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
H2	~8.8 - 9.0	d	~2.0
H4	~7.8 - 8.0	d	~2.0
H5	~7.4 - 7.6	dd	~8.0, 1.5
H6	~7.2 - 7.4	t	~8.0
H7	~7.0 - 7.2	dd	~8.0, 1.5
OCH ₃	~3.9 - 4.1	s	-
NH ₂	Variable (broad)	s	-

Note: These are predicted values and may vary based on the solvent and experimental conditions.

Experimental Protocol: ^1H NMR Spectroscopy

- **Sample Preparation:** Dissolve approximately 5-10 mg of **8-Methoxyquinolin-3-amine hydrochloride** in 0.6-0.7 mL of a deuterated solvent (e.g., DMSO- d_6 , D_2O , or CD_3OD). The choice of solvent is crucial as it can affect the chemical shifts, especially of exchangeable protons like those of the amine group.
- **Instrumentation:** The data should be acquired on a high-field NMR spectrometer (e.g., 400 MHz or higher) to ensure adequate signal dispersion.
- **Data Acquisition:** A standard one-pulse experiment is typically sufficient. Key parameters to set include the spectral width, acquisition time, relaxation delay, and number of scans.
- **Data Processing:** The acquired Free Induction Decay (FID) is processed by applying a Fourier transform, followed by phasing, baseline correction, and referencing the spectrum to the residual solvent peak or an internal standard (e.g., TMS).

^{13}C NMR Spectroscopy

Carbon-13 NMR (^{13}C NMR) provides information about the carbon skeleton of the molecule. Each unique carbon atom gives a distinct signal.

Expected ^{13}C NMR Spectrum: The ^{13}C NMR spectrum is expected to show ten signals for the ten carbon atoms of the 8-methoxyquinolin-3-amine core. The chemical shifts will be characteristic of the aromatic and methoxy carbons.

Table 2: Predicted ^{13}C NMR Chemical Shifts for **8-Methoxyquinolin-3-amine hydrochloride**

Carbon	Predicted Chemical Shift (δ , ppm)
C2	~145 - 148
C3	~120 - 123
C4	~130 - 133
C4a	~125 - 128
C5	~115 - 118
C6	~128 - 131
C7	~110 - 113
C8	~155 - 158
C8a	~140 - 143
OCH ₃	~55 - 58

Note: These are predicted values and may vary based on the solvent and experimental conditions.

Experimental Protocol: ¹³C NMR Spectroscopy

- **Sample Preparation:** A more concentrated sample (20-50 mg in 0.6-0.7 mL of deuterated solvent) is generally required for ¹³C NMR compared to ¹H NMR due to the lower natural abundance of the ¹³C isotope.
- **Instrumentation:** A high-field NMR spectrometer is recommended.
- **Data Acquisition:** A standard proton-decoupled ¹³C experiment is used to obtain a spectrum with singlets for each carbon. Techniques like DEPT (Distortionless Enhancement by Polarization Transfer) can be used to differentiate between CH, CH₂, and CH₃ groups.
- **Data Processing:** Similar to ¹H NMR, the FID is processed via Fourier transform, phasing, baseline correction, and referencing.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and elemental composition of a molecule. High-resolution mass spectrometry (HRMS) can determine the molecular formula with high accuracy.

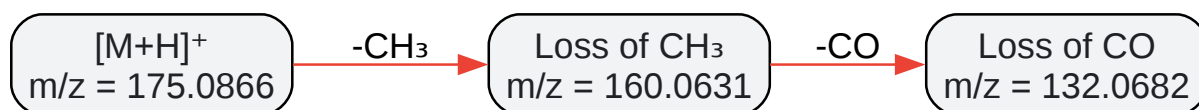
Expected Mass Spectrum: For **8-Methoxyquinolin-3-amine hydrochloride**, Electrospray Ionization (ESI) in positive ion mode is a suitable technique. The spectrum is expected to show a prominent peak for the protonated molecule $[M+H]^+$, where M is the free base (8-Methoxyquinolin-3-amine). The monoisotopic mass of the free base ($C_{10}H_{10}N_2O$) is 174.0793 g/mol .[3]

Table 3: Predicted m/z values for 8-Methoxyquinolin-3-amine in ESI-MS

Ion	Calculated m/z
$[M+H]^+$	175.0866
$[M+Na]^+$	197.0685
$[M+K]^+$	213.0425

Data sourced from PubChem predictions for 8-methoxyquinolin-3-amine.[3]

Fragmentation Pathway: Tandem MS (MS/MS) experiments can be performed to study the fragmentation of the parent ion, providing further structural confirmation.



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Caption: A plausible fragmentation pathway for the protonated 8-Methoxyquinolin-3-amine.

Experimental Protocol: ESI-MS

- **Sample Preparation:** Prepare a dilute solution of the compound (e.g., 1-10 $\mu\text{g/mL}$) in a suitable solvent like methanol or acetonitrile, often with a small amount of formic acid to promote protonation.

- Instrumentation: A mass spectrometer equipped with an electrospray ionization source, such as a quadrupole, time-of-flight (TOF), or Orbitrap analyzer.[4]
- Data Acquisition: Infuse the sample solution into the ESI source. Acquire the mass spectrum in positive ion mode over a suitable m/z range (e.g., 50-500).
- Data Analysis: Identify the molecular ion peak and any other adducts. For HRMS, compare the measured accurate mass to the calculated mass to confirm the elemental composition.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Expected IR Spectrum: The IR spectrum of **8-Methoxyquinolin-3-amine hydrochloride** will show characteristic absorption bands for the N-H, C-H, C=N, C=C, and C-O bonds. As a primary amine salt, the N-H stretching region will be complex.

Table 4: Expected IR Absorption Bands for **8-Methoxyquinolin-3-amine hydrochloride**

Functional Group	Vibration	Expected Wavenumber (cm ⁻¹)
N-H (Amine salt)	Stretch	3200 - 2800 (broad)
C-H (Aromatic)	Stretch	3100 - 3000
C-H (Aliphatic, OCH ₃)	Stretch	2950 - 2850
C=N, C=C (Aromatic)	Stretch	1650 - 1450
N-H	Bend	1600 - 1500
C-O (Aryl ether)	Stretch	1275 - 1200
C-N	Stretch	1335 - 1250

These ranges are based on typical values for the respective functional groups.[5]

Experimental Protocol: FT-IR Spectroscopy

- **Sample Preparation:** For a solid sample, prepare a KBr (potassium bromide) pellet by mixing a small amount of the sample with dry KBr powder and pressing it into a transparent disk. Alternatively, Attenuated Total Reflectance (ATR) can be used by placing a small amount of the solid sample directly on the ATR crystal.
- **Instrumentation:** A Fourier Transform Infrared (FTIR) spectrometer.
- **Data Acquisition:** Collect a background spectrum of the empty sample compartment (or clean ATR crystal). Then, collect the sample spectrum. The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.
- **Data Analysis:** Identify the characteristic absorption bands and correlate them to the functional groups present in the molecule.

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within a molecule, particularly for compounds with conjugated systems and chromophores.

Expected UV-Vis Spectrum: The quinoline ring system is a chromophore that absorbs UV radiation. The spectrum of **8-Methoxyquinolin-3-amine hydrochloride** is expected to show multiple absorption bands in the UV region, corresponding to $\pi \rightarrow \pi^*$ and $n \rightarrow \pi^*$ electronic transitions. The exact position of the absorption maxima (λ_{max}) and the molar absorptivity (ϵ) are dependent on the solvent.

Table 5: Expected UV-Vis Absorption Maxima for **8-Methoxyquinolin-3-amine hydrochloride**

Transition	Expected λ_{max} (nm)
$\pi \rightarrow \pi$	~230 - 250
$\pi \rightarrow \pi$	~280 - 300
$n \rightarrow \pi^*$	~320 - 350

These are approximate values based on the quinoline chromophore.^{[6][7]}

Experimental Protocol: UV-Vis Spectroscopy

- **Sample Preparation:** Prepare a dilute solution of the compound in a UV-transparent solvent (e.g., ethanol, methanol, or water). The concentration should be chosen such that the absorbance at λ_{max} is within the linear range of the instrument (typically 0.1 - 1.0).
- **Instrumentation:** A dual-beam UV-Vis spectrophotometer.
- **Data Acquisition:** Record a baseline spectrum with a cuvette containing only the solvent. Then, record the spectrum of the sample solution over the desired wavelength range (e.g., 200 - 400 nm).
- **Data Analysis:** Identify the wavelength of maximum absorbance (λ_{max}) for each electronic transition. If the concentration is known, the molar absorptivity (ϵ) can be calculated using the Beer-Lambert law.

Conclusion

The comprehensive spectroscopic analysis of **8-Methoxyquinolin-3-amine hydrochloride**, utilizing a combination of NMR, MS, IR, and UV-Vis techniques, is essential for its unambiguous structural confirmation and purity assessment. This guide provides a framework for understanding the expected spectroscopic data and the experimental methodologies required for its acquisition and interpretation. While a complete public dataset for this specific molecule is not available, the principles and data from closely related structures presented here offer a robust guide for researchers in the field of drug discovery and development.

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- To cite this document: BenchChem. [Spectroscopic data for 8-Methoxyquinolin-3-amine hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13473034/docs#spectroscopic-data-for-8-methoxyquinolin-3-amine-hydrochloride\]](https://www.benchchem.com/product/b13473034/docs#spectroscopic-data-for-8-methoxyquinolin-3-amine-hydrochloride)

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